

Application Note: Precision Lipidomics using 1-Bromooctane-3,3,4,4-d4

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Compound of Interest

Compound Name: 1-Bromooctane-3,3,4,4-d4

CAS No.: 1219803-37-8

Cat. No.: B1145616

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From Synthetic Precursor to High-Fidelity Metabolic Tracer[1]

Abstract

In the elucidation of lipid metabolic flux, the structural fidelity of the tracer is paramount. **1-Bromooctane-3,3,4,4-d4** (CDN Isotopes D-7133) serves as a high-value synthetic scaffold for generating [3,3,4,4-d4]-Octanoic Acid (Caprylic Acid), a medium-chain fatty acid (MCFA) tracer. Unlike uniform labeling, the specific deuteration at positions 3 and 4 provides a unique mechanistic advantage: it targets the

-oxidation cleavage site, allowing researchers to precisely measure mitochondrial flux kinetics via the Kinetic Isotope Effect (KIE) or to track the first cycle of chain shortening with mass spectrometry. This guide details the conversion of the precursor, the biological application in mitochondrial profiling, and the downstream mass spectrometric quantification.

Part 1: Technical Background & Mechanism

The Strategic Advantage of the 3,3,4,4-d4 Pattern

Standard lipid tracers often use terminal labeling (

-labeling) or uniform labeling (U- ^{13}C). However, the 3,3,4,4- d_4 pattern offers specific utility for

-oxidation studies:

- Position C3 (Beta-Carbon): This is the site of the primary dehydrogenation step catalyzed by Acyl-CoA Dehydrogenase.
 - Mechanistic Probe: The presence of deuterium at C3 induces a primary Kinetic Isotope Effect (KIE). Since the C-D bond is stronger than the C-H bond, the rate of oxidation is measurably reduced. This allows the compound to act as a "metabolic brake" to identify rate-limiting steps or to stabilize the tracer for longer-term distribution studies.
- Flux Tracking: Upon the completion of one cycle of
 - oxidation, the C1 and C2 carbons are cleaved as Acetyl-CoA. The original C3 and C4 (carrying the deuterium tags) become the new C1 and C2 of the shortened Hexanoyl-CoA.
 - Result: A distinct mass shift transition from the parent octanoyl species to the chain-shortened hexanoyl species, retaining the label but changing its positional context.

Chemical Pathway: Precursor to Tracer

1-Bromooctane-3,3,4,4- d_4 is an alkylating agent. For metabolic studies, it is chemically converted to [3,3,4,4- d_4]-Octanoic Acid prior to biological administration.

- Precursor: **1-Bromooctane-3,3,4,4- d_4** (
)
- Target Tracer: [3,3,4,4- d_4]-Octanoic Acid (
)
- Biological Substrate: Rapidly enters mitochondria independent of the Carnitine Shuttle (unlike Long-Chain Fatty Acids), making it an ideal probe for intrinsic mitochondrial health.

Part 2: Experimental Protocols

Protocol A: Synthesis of the Tracer (Octanoic Acid-d4)

Note: This step converts the commercial bromide into the metabolically active fatty acid.

Reagents:

- **1-Bromooctane-3,3,4,4-d4** (1.0 eq)
- Magnesium turnings (1.1 eq)
- Dry Diethyl Ether (Solvent)
- Dry Carbon Dioxide () gas or Dry Ice (Note: Grignard carboxylation adds a carbon, making Nonanoic acid. To maintain C8 chain length, use the Cyanide/Hydrolysis method or Oxidation of the Alcohol).
- Recommended Route (Direct Oxidation):
 - Hydrolysis: Convert Bromide to Alcohol using /DMSO at 80°C.
 - Jones Oxidation: Convert Alcohol to Acid using Chromium Trioxide () in dilute sulfuric acid.

Workflow:

- Hydrolysis: Dissolve **1-Bromooctane-3,3,4,4-d4** (100 mg) in DMSO (2 mL). Add 5M NaOH (1 mL). Heat to 80°C for 4 hours. Extract with hexane to recover [3,3,4,4-d4]-1-Octanol.
- Oxidation: Dissolve the alcohol in Acetone at 0°C. Add Jones Reagent dropwise until the orange color persists. Stir for 1 hour.
- Purification: Quench with isopropanol. Extract with Ethyl Acetate. Wash with brine. Dry over .
- Validation: Verify product via GC-MS. Target Mass: 148.24 m/z (Parent Ion).

Protocol B: Mitochondrial Beta-Oxidation Flux Assay

Application: Measuring fatty acid oxidation rates in HepG2 hepatocytes.

Materials:

- [3,3,4,4-d4]-Octanoic Acid (Sodium Salt) - Prepared from Protocol A.
- HepG2 cells (ATCC HB-8065).
- Assay Media: DMEM (Glucose-free, 0.5 mM L-Carnitine).
- Internal Standard: [U-13C]-Octanoic Acid (for normalization).

Step-by-Step Methodology:

- Conjugation:
 - Prepare a 5 mM stock of d4-Octanoic acid in 10% BSA (Fatty Acid Free).
 - Incubate at 37°C for 30 mins to allow conjugation. Molar ratio FA:BSA should be ~4:1.
- Pulse Labeling:
 - Seed HepG2 cells in 6-well plates (cells/well).
 - Wash cells 2x with PBS.
 - Add Assay Media containing 100 μ M [3,3,4,4-d4]-Octanoic Acid.
 - Incubate for timepoints: T=0, 15, 30, 60, 120 min.
- Quenching & Extraction:
 - Aspirate media. Quickly wash with ice-cold PBS.
 - Add 800 μ L Ice-Cold Methanol:Water (80:20) to quench metabolism.

- Scrape cells and transfer to cryovials.
- Vortex 1 min. Centrifuge at 14,000 x g for 10 min at 4°C.
- Collect supernatant (Metabolites).
- Derivatization (Optional but Recommended for Acids):
 - Evaporate supernatant under Nitrogen.
 - Resuspend in 50 µL 3-Nitrophenylhydrazine (3-NPH) solution for carboxyl derivatization (increases MS sensitivity).

Protocol C: LC-MS/MS Quantification & Analysis

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Agilent 6495 or Sciex 6500+). Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 2.1 x 100 mm, 1.7 µm).

LC Parameters:

- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.

MS Transitions (MRM Mode):

- Note: Transitions depend on whether the analyte is free acid or CoA-ester. Below are for Free Fatty Acids (Negative Mode).

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Description
Octanoic Acid-d4	147.2 ([M-H]-)	103.1	15	Parent Tracer (Loss of CO2)
Octanoic Acid-d0	143.2	99.1	15	Endogenous Background
Hexanoic Acid-d4	119.2	75.1	15	Cycle 1 Product (Chain Shortened)
Acetyl-CoA	808.2	408.1	35	C1-C2 Cleavage Product (Unlabeled)

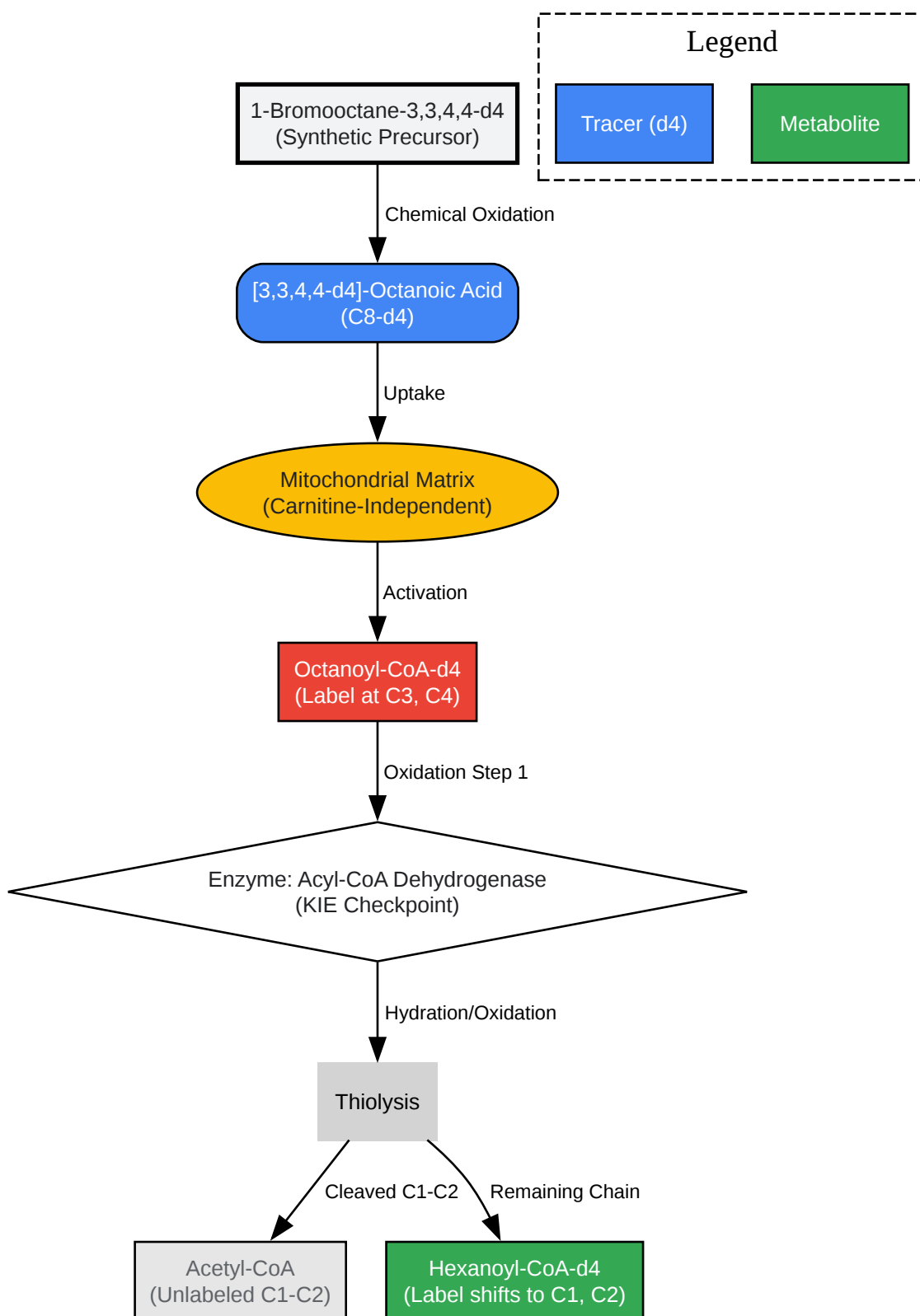
Data Interpretation:

- Enrichment Calculation:
- Flux Rate: Plot the appearance of Hexanoic Acid-d4 over time.
 - Since the d4 label was at C3/C4, and Beta-oxidation cleaves C1/C2, the resulting C6 fragment retains the d4 label (now at its C1/C2 positions).
 - Interpretation: A lag in Hexanoic-d4 appearance compared to a d0-control indicates a Kinetic Isotope Effect, confirming the rate-limiting nature of the dehydrogenation step.

Part 3: Visualization & Pathway Logic

Figure 1: Metabolic Fate of [3,3,4,4-d4]-Octanoic Acid

This diagram illustrates the entry of the tracer into the mitochondria and the specific mass shift occurring after the first cycle of Beta-Oxidation.



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Caption: Figure 1. Metabolic trajectory of the 3,3,4,4-d₄ tracer. Note the retention of the deuterium label in the chain-shortened Hexanoyl-CoA product, enabling precise flux measurement of the first oxidation cycle.

References

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- Jones, P. M., & Bennett, M. J. (2010). "Urine organic acid analysis for the diagnosis of inborn errors of metabolism." *Methods in Molecular Biology*, 603, 45-58. (Reference for extraction protocols).
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Disclaimer: **1-Bromooctane-3,3,4,4-d₄** is a research chemical.[1][2][3] Ensure all synthesis is performed in a fume hood. The resulting Octanoic Acid tracer must be pH-adjusted before cell culture application.

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Sources

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